

Unveiling 5-Bromo-2-ethoxy-3-methoxypyridine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Bromo-2-ethoxy-3-methoxypyridine

Cat. No.: B597464

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[City, State] – December 26, 2025 – **5-Bromo-2-ethoxy-3-methoxypyridine**, a substituted pyridine derivative, is a commercially available compound for research and development purposes. This technical guide provides a comprehensive overview of its chemical properties, commercial availability, and potential applications for researchers, scientists, and drug development professionals. While detailed experimental data for this specific compound remains limited in publicly accessible literature, this guide consolidates available information and provides context based on structurally similar molecules.

Chemical Identity and Properties

5-Bromo-2-ethoxy-3-methoxypyridine is a halogenated pyridine with ethoxy and methoxy functional groups. Its chemical structure suggests its potential as a versatile building block in organic synthesis, particularly in the construction of more complex molecules for pharmaceutical and materials science applications.

Property	Value	Source
CAS Number	1241752-31-7	Sunway Pharm Ltd.
Molecular Formula	C ₈ H ₁₀ BrNO ₂	Sunway Pharm Ltd.
Molecular Weight	232.07 g/mol	Sunway Pharm Ltd.

Commercial Availability

5-Bromo-2-ethoxy-3-methoxypyridine is available from various chemical suppliers. Researchers can procure this compound for laboratory-scale synthesis and screening.

Supplier	Purity	Available Quantities
Sunway Pharm Ltd.	97%	1g, 5g
BLD Pharm	-	Inquire for details

Note: Availability and purity levels are subject to change. Please consult the suppliers directly for the most current information.

Potential Applications in Research and Drug Discovery

The structural motifs present in **5-Bromo-2-ethoxy-3-methoxypyridine**, namely the bromopyridine core, are of significant interest in medicinal chemistry. Brominated heterocyclic compounds often serve as key intermediates in the synthesis of bioactive molecules. The bromine atom can be readily functionalized through various cross-coupling reactions, such as Suzuki, Stille, and Buchwald-Hartwig reactions, allowing for the introduction of diverse substituents and the construction of complex molecular architectures.

The pyridine ring itself is a privileged scaffold in drug discovery, present in numerous approved pharmaceuticals. The ethoxy and methoxy groups can influence the compound's physicochemical properties, such as solubility, lipophilicity, and metabolic stability, which are critical parameters in drug design.

While no specific biological activity has been reported for **5-Bromo-2-ethoxy-3-methoxypyridine** in the public domain, its structural similarity to other substituted pyridines suggests potential for exploration in various therapeutic areas.

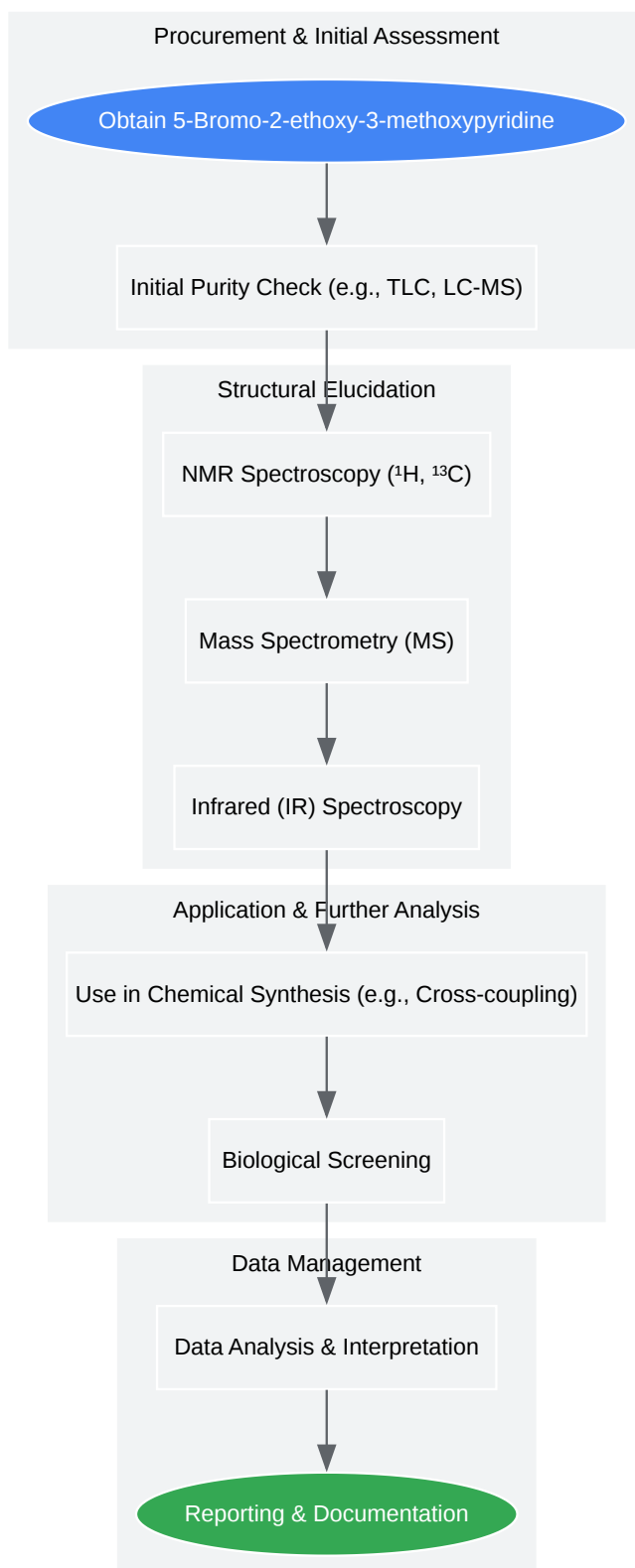
Synthesis and Experimental Protocols

Detailed, peer-reviewed synthesis protocols for **5-Bromo-2-ethoxy-3-methoxypyridine** are not readily available. However, the synthesis of structurally related compounds can provide

valuable insights into potential synthetic routes. For instance, the synthesis of various substituted bromopyridines often involves the bromination of a pyridine precursor followed by the introduction of alkoxy groups via nucleophilic substitution.

General Workflow for Characterization:

The following diagram illustrates a general workflow for the characterization of a novel or commercially sourced chemical entity like **5-Bromo-2-ethoxy-3-methoxypyridine**.



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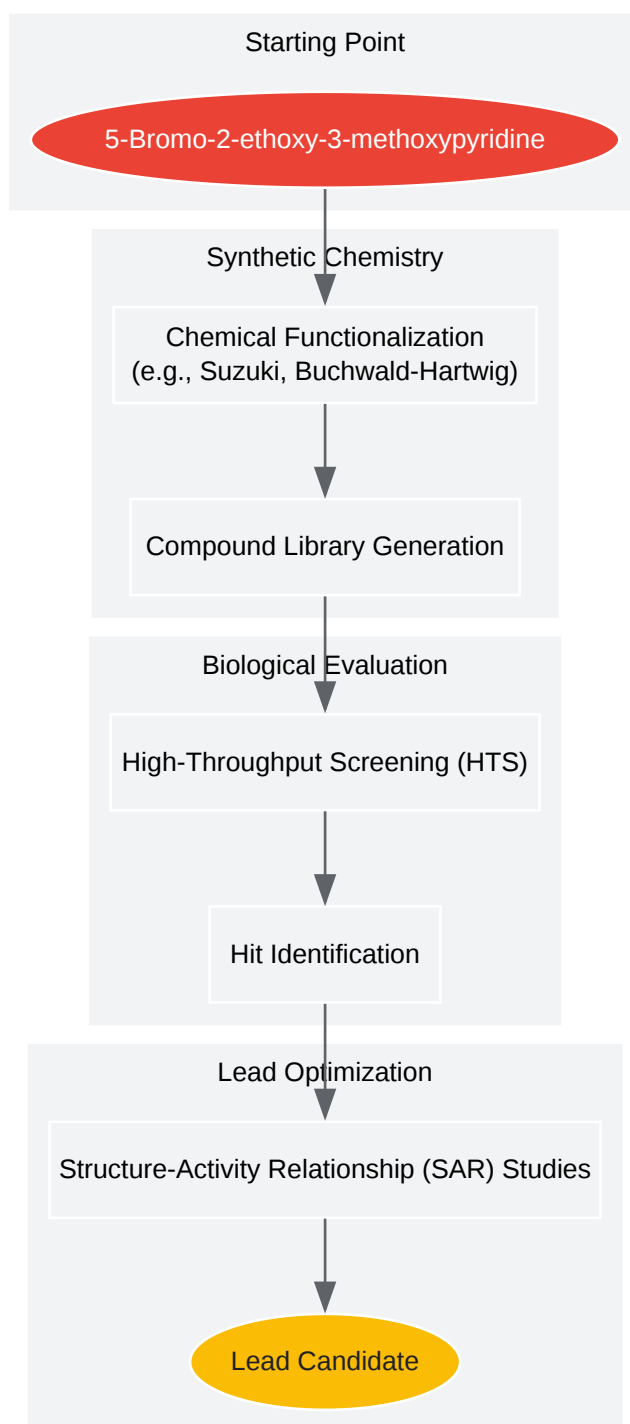
A general workflow for the characterization and application of a chemical compound.

Note on Experimental Design:

Given the lack of specific experimental data, researchers should exercise caution and perform thorough characterization of the starting material. Initial small-scale reactions are recommended to establish optimal conditions for any synthetic transformations.

Logical Relationships in Drug Discovery

The utility of a building block like **5-Bromo-2-ethoxy-3-methoxypyridine** in a drug discovery program can be visualized through a logical relationship diagram.



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The role of a chemical building block in a typical drug discovery pipeline.

This guide serves as a starting point for researchers interested in utilizing **5-Bromo-2-ethoxy-3-methoxypyridine**. As more research is conducted and published, a more detailed

understanding of its properties and applications will undoubtedly emerge.

Disclaimer: This document is intended for informational purposes only and does not constitute a recommendation or endorsement of any specific experimental protocol. All laboratory work should be conducted in accordance with established safety procedures and by qualified personnel.

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